

# 3-Isoamyl-6-methyl-2-heptyl myristate molecular weight and formula

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## Compound of Interest

Compound Name: 3-Isoamyl-6-methyl-2-heptyl  
myristate

Cat. No.: B3030217

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## Technical Data for 3-Isoamyl-6-methyl-2-heptyl myristate

Audience: Researchers, scientists, and drug development professionals.

This document provides the molecular formula and molecular weight for the chemical compound **3-Isoamyl-6-methyl-2-heptyl myristate**.

## Core Chemical Data

The fundamental molecular properties of **3-Isoamyl-6-methyl-2-heptyl myristate** are summarized in the table below. This information is critical for experimental design, chemical synthesis, and analytical characterization.

Property	Value	Source
Molecular Formula	C27H54O2	[1]
Molecular Weight	410.73 g/mol	[1][2]
Synonyms	3-Isoamyl-6-methyl-2-heptyl Tetradecanoate, 2-Isopentyl- 1,5-dimethylhexyl Tetradecanoate, Myristic Acid 3-Isoamyl-6-methyl-2-heptyl Ester, Tetradecanoic Acid 3- Isoamyl-6-methyl-2-heptyl Ester	[1][3]
CAS Number	88332-30-3	[1][2]

Note on Experimental Protocols and Visualizations: The request for detailed experimental protocols, signaling pathways, and experimental workflows is not applicable to the specific query for the molecular weight and formula of a single chemical compound. Such information would be relevant in the context of a biological study or a complex chemical synthesis process involving this molecule, but is not inherent to its basic chemical properties.

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## References

- 1. labsolu.ca [labsolu.ca]
- 2. calpaclab.com [calpaclab.com]
- 3. 3-Isoamyl-6-methyl-2-heptyl Myristate | 88332-30-3 | Tokyo Chemical Industry Co., Ltd. (APAC) [tcichemicals.com]
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